

Essential Safety and Operational Guide for Handling N-(2-Phenylethyl)hydrazinecarbothioamide

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Compound of Interest

Compound Name: N-(2-Phenylethyl)hydrazinecarbothioamide

Cat. No.: B1349548

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-(2-Phenylethyl)hydrazinecarbothioamide** (CAS No. 21198-23-2). The following procedures are based on best practices for handling similar chemical compounds and should be implemented to ensure laboratory safety.

Physicochemical and Toxicological Data

While specific quantitative safety data for **N-(2-Phenylethyl)hydrazinecarbothioamide** is limited, the following table summarizes its known physical properties and toxicological information for a related compound, which should be considered for a conservative safety approach.

Property	Value	Citation
Physical State	Solid (Crystal - Powder)	
Appearance	White to Slightly Pale Yellow	
Molecular Weight	195.29 g/mol	[1]
Melting Point	53°C	
Boiling Point	154°C at 0.3 kPa	
Acute Toxicity (oral)	Potentially toxic if swallowed.	[2]
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is critical when handling **N-(2-Phenylethyl)hydrazinecarbothioamide** to minimize exposure through inhalation, skin contact, or eye contact.

Engineering Controls

- **Ventilation:** Always handle this compound in a well-ventilated area. A chemical fume hood is recommended, especially when working with the powdered form to prevent dust dispersion. Use a local exhaust system if dust or aerosols are generated.

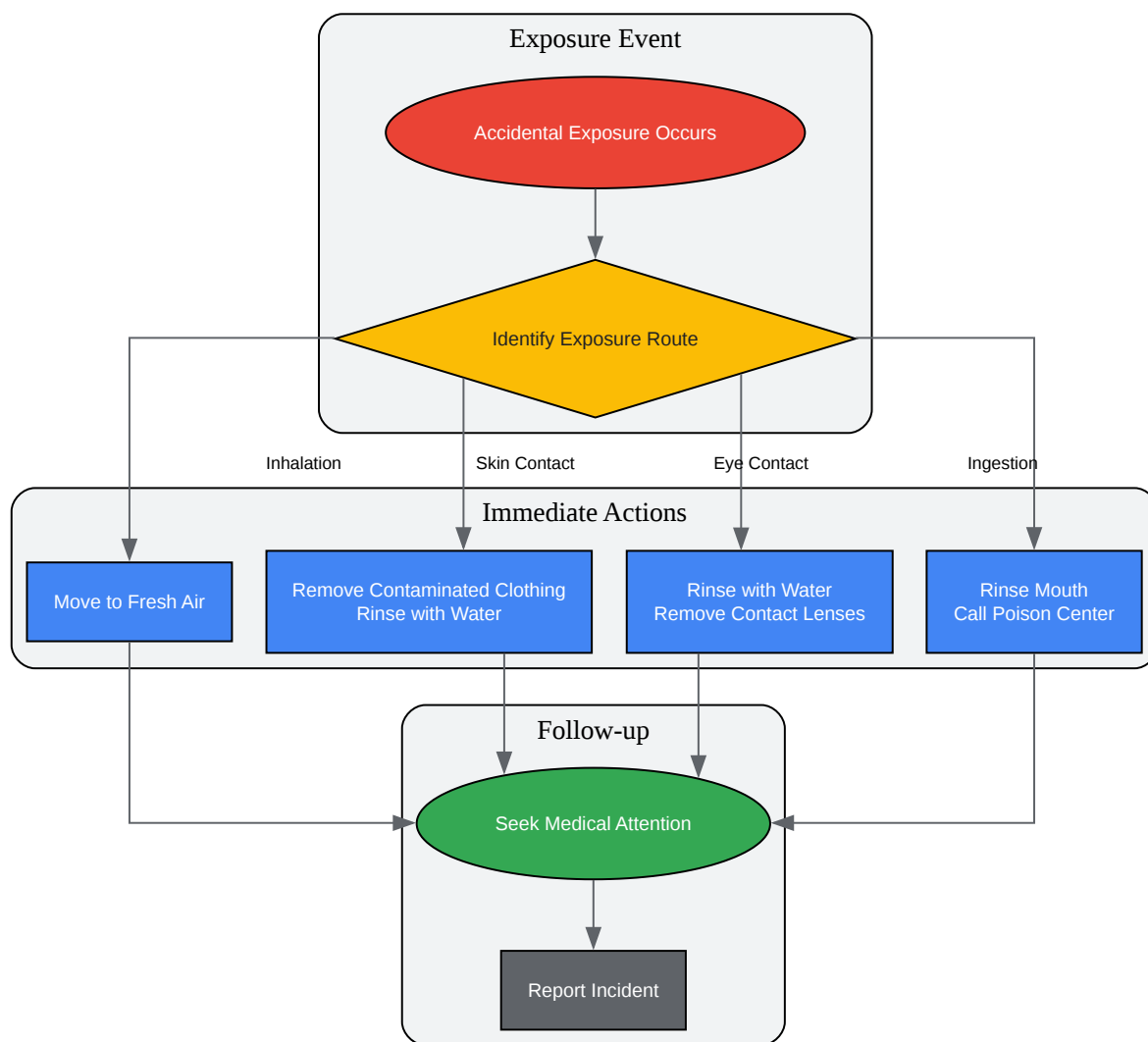
Personal Protective Equipment Selection

- **Eye and Face Protection:** Chemical safety goggles are mandatory. For tasks with a higher risk of splashing, a face shield should be worn in conjunction with goggles.
- **Hand Protection:** Chemical-resistant gloves are required. Nitrile rubber gloves are a suitable option.[2] Always inspect gloves for tears or punctures before use.

- **Body Protection:** A lab coat or a chemical-resistant apron should be worn. For larger quantities or tasks with a significant risk of spillage, a chemical-resistant suit or coveralls should be considered.
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, a NIOSH-approved respirator is necessary.

The following diagram illustrates the workflow for selecting and using appropriate PPE.





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References

- 1. N-(2-Phenylethyl)hydrazinecarbothioamide | 21198-23-2 | Benchchem [benchchem.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
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